

Technical Support Center: Troubleshooting Low Enantiomeric Excess in Asymmetric Reactions

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Compound of Interest

Compound Name: (S)-1,1-diphenylpropan-2-amine

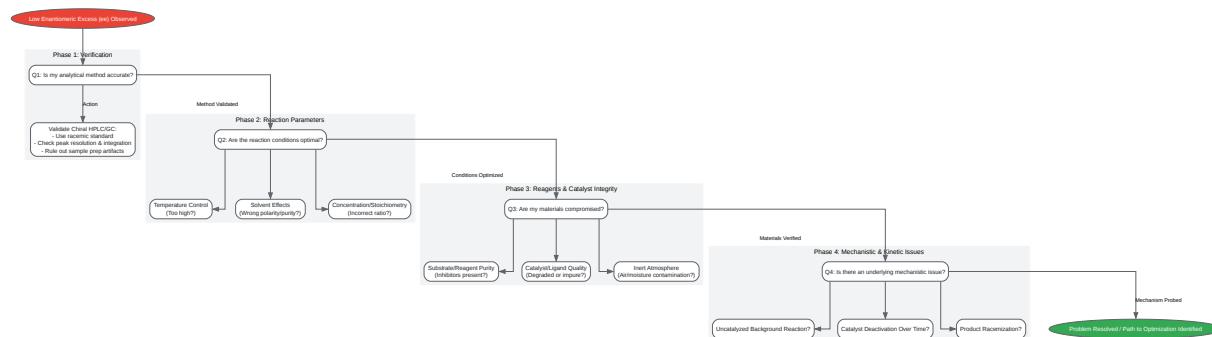
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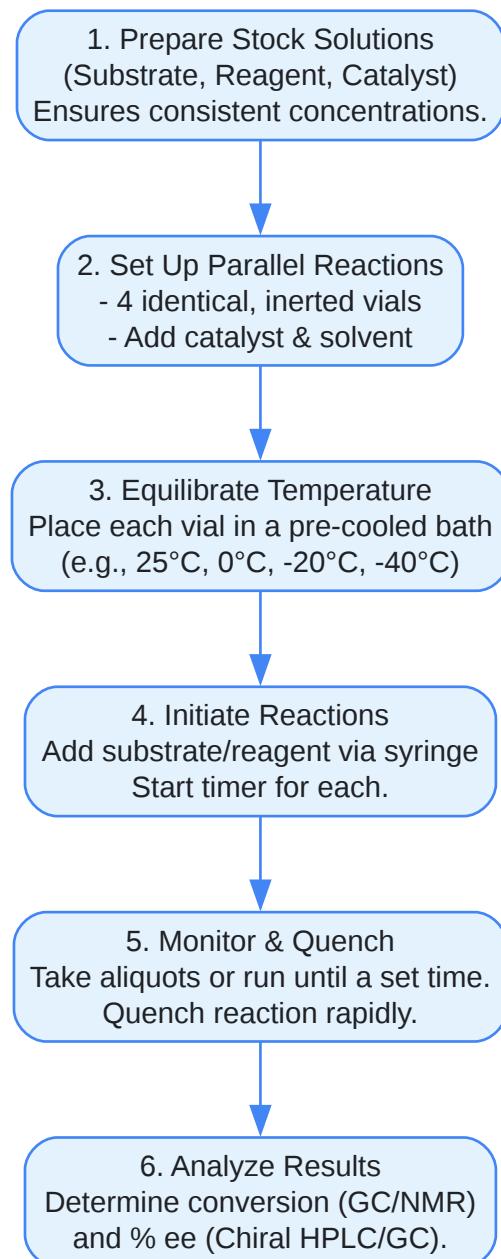
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Welcome to the Technical Support Center for Asymmetric Catalysis. This guide is designed for researchers, scientists, and drug development professionals to diagnose and resolve common issues that lead to suboptimal enantiomeric excess (ee) in asymmetric reactions. Achieving high stereoselectivity is paramount, and this resource provides a systematic, field-proven approach to troubleshooting your experiments.

Core Troubleshooting Workflow

When faced with a low enantiomeric excess, a systematic approach is crucial to efficiently identify the root cause. The following workflow outlines the logical progression of investigation, starting from the most common and easily verifiable factors to more complex mechanistic considerations.





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